

Diisopropylethylamine trihydrofluoride safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropylethylamine trihydrofluoride*

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An In-depth Technical Guide to the Safety and Handling of **Diisopropylethylamine Trihydrofluoride**

For researchers, scientists, and drug development professionals, a thorough understanding of the hazards and proper handling procedures for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Diisopropylethylamine Trihydrofluoride** (DIPEA·3HF), a commonly used fluorinating agent in organic synthesis.

Hazard Identification and Classification

Diisopropylethylamine trihydrofluoride is a hazardous substance that poses significant health and safety risks if not handled correctly. It is classified as a flammable liquid and is fatal if swallowed, in contact with skin, or if inhaled.^{[1][2]} Furthermore, it causes severe skin burns and eye damage.^{[1][2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour.[1]
Acute toxicity, Oral	Category 2	H300: Fatal if swallowed.[1][3]
Acute toxicity, Dermal	Category 1, 2	H310: Fatal in contact with skin.[3]
Acute toxicity, Inhalation	Category 2	H330: Fatal if inhaled.[1]
Skin corrosion/irritation	Category 1A, 1B	H314: Causes severe skin burns and eye damage.[1][3]
Serious eye damage/eye irritation	Category 1	H314: Causes severe skin burns and eye damage.[3]
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation.[4]

Hazard Pictograms:

- GHS02: Flame: Indicates a fire hazard.[1]
- GHS05: Corrosion: Signifies that it can cause severe skin burns and eye damage.[1]
- GHS06: Skull and crossbones: Warns of acute toxicity (fatal or toxic).[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **Diisopropylethylamine Trihydrofluoride**

Property	Value
Appearance	Colorless to brown liquid.[1]
CAS Number	131600-43-6[1][2]
Molecular Formula	C8H22F3N[2]
Density	0.989 g/cm ³ at 25 °C (77 °F)
Vapour Pressure	11.6 mmHg at 25°C[3]
Flash Point	6 °C (42.8 °F)[5]
Autoignition Temperature	240 °C (464 °F)[5]

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize the risks associated with **Diisopropylethylamine trihydrofluoride**.

Handling

- Work in a well-ventilated area: Always handle this chemical in a fume hood with adequate exhaust ventilation.[1]
- Avoid contact: Do not get in eyes, on skin, or on clothing.[1][3] Avoid direct contact with the substance.[1]
- Prevent inhalation: Do not breathe dust, vapor, mist, or gas.[1]
- Use appropriate tools: Use non-sparking tools to prevent ignition.[1]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[5]
- Personal hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[4]

Storage

- Storage conditions: Store in a cool, well-ventilated area in a tightly closed container.[1]
- Ignition sources: Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Incompatible materials: Keep away from strong oxidizing agents, strong acids, and bases.[4]
This substance is also incompatible with glass.[2]
- Atmosphere: Store under an inert atmosphere, such as nitrogen, and protect from moisture.
[4]
- Security: Store locked up.[3][4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Diisopropylethylamine trihydrofluoride**.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields, face shield.[1][5]	Ensure eye bath is readily available.[1]
Skin	Impermeable protective clothing, flame retardant antistatic protective clothing.[1][6]	Wear appropriate protective gloves to prevent skin exposure.[5]
Hands	Impermeable gloves.	Chemical protection gloves tested according to EN 374 are suitable.[7]
Respiratory	Self-contained breathing apparatus (SCBA) must be available in case of emergency.[1]	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded. [5]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First Aid Measures

- General advice: Move the victim to fresh air.[8] Call a physician immediately and show them the safety data sheet.[8]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3] If not breathing, give artificial respiration.[8]
- In case of skin contact: Immediately remove all contaminated clothing.[1] Drench the affected skin with running water for at least 10 minutes.[1] Immediate medical attention is required.[1]
- In case of eye contact: Bathe the eye with running water for 15 minutes.[1] Transfer to a hospital for specialist examination.[1]
- If swallowed: Do NOT induce vomiting.[1][4] Wash out the mouth with water.[1] If conscious, give half a litre of water to drink immediately.[1]

Fire-Fighting Measures

- Suitable extinguishing media: Use carbon dioxide, dry chemical powder, or foam.[1] A water spray can be used to cool containers.[1]
- Specific hazards: The substance is flammable and in combustion emits toxic fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride (HF).[1] Vapors may form explosive mixtures with air.[4]
- Advice for firefighters: Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[1]

Accidental Release Measures

- Personal precautions: Evacuate personnel to safe areas.[4] Eliminate all sources of ignition.[1] Do not breathe vapors.[4]

- Environmental precautions: Do not let the product enter drains.[8]
- Methods for cleaning up: Absorb the spill with inert material (e.g., sand, diatomaceous earth) and place it in a suitable, closed container for disposal.[5] Use spark-proof tools and explosion-proof equipment.[4]

Toxicological Information

Diisopropylethylamine trihydrofluoride is acutely toxic.

Table 4: Toxicological Effects

Route of Exposure	Effect	Symptoms
Inhalation	Fatal if inhaled.[2] May cause respiratory irritation.[2]	Material is destructive to the tissue of the mucous membranes and upper respiratory tract.[2] Symptoms include coughing, shortness of breath, headache, and nausea.[2]
Skin Contact	Fatal in contact with skin.[2] Causes severe skin burns.[2]	
Eye Contact	Causes serious eye damage. [2]	
Ingestion	Fatal if swallowed.[2]	

Immediate medical attention is required after exposure, and delayed effects can be expected.
[1]

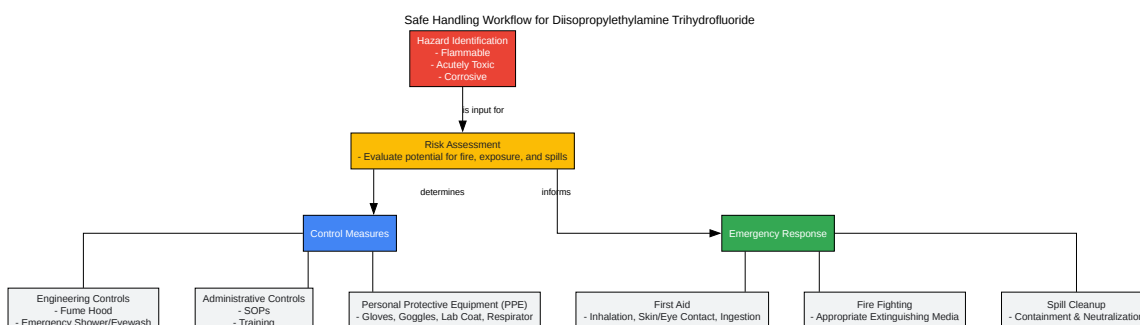
Experimental Protocols Cited

The information presented in this guide is a synthesis of data from multiple Safety Data Sheets (SDS). The methodologies for generating the data within these SDSs are based on standardized testing protocols established by regulatory bodies such as the Occupational Safety and Health Administration (OSHA) and the European Chemicals Agency (ECHA),

following the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). These protocols include standardized tests for determining physical hazards (e.g., flash point), health hazards (e.g., acute toxicity, skin corrosion), and environmental hazards.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **Diisopropylethylamine trihydrofluoride**.



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Caption: Logical workflow for safe handling of hazardous chemicals.

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- To cite this document: BenchChem. [Diisopropylethylamine trihydrofluoride safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164517#diisopropylethylamine-trihydrofluoride-safety-and-handling-precautions]

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